

Applications of 5-Nitro-1,2,3-benzenetricarboxylic Acid: Application Notes and Protocols

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Compound of Interest

Compound Name: 5-Nitro-1,2,3-benzenetricarboxylic acid

Cat. No.: B1316948

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Disclaimer: Detailed, peer-reviewed applications specifically for **5-Nitro-1,2,3-benzenetricarboxylic acid** (also known as 5-nitrohemimellitic acid) are not extensively documented in publicly available scientific literature. However, based on the known reactivity of its functional groups (three carboxylic acid moieties and a nitro group) and the established applications of its isomers and other related nitroaromatic compounds, several potential applications can be inferred. This document provides an overview of these potential applications, supported by protocols for analogous compounds that can serve as a starting point for research and development.

Physicochemical Properties

Quantitative data for **5-Nitro-1,2,3-benzenetricarboxylic acid** is summarized in the table below. This information is crucial for designing experimental conditions.

Property	Value	Source
CAS Number	3807-81-6	[1][2]
Molecular Formula	C ₉ H ₅ NO ₈	[2]
Molecular Weight	255.14 g/mol	[3]
Appearance	Solid	[3]
Synonyms	5-Nitrohemimellitic acid, 1-Nitrobenzene-3,4,5-tricarboxylic acid	[3]

Potential Applications

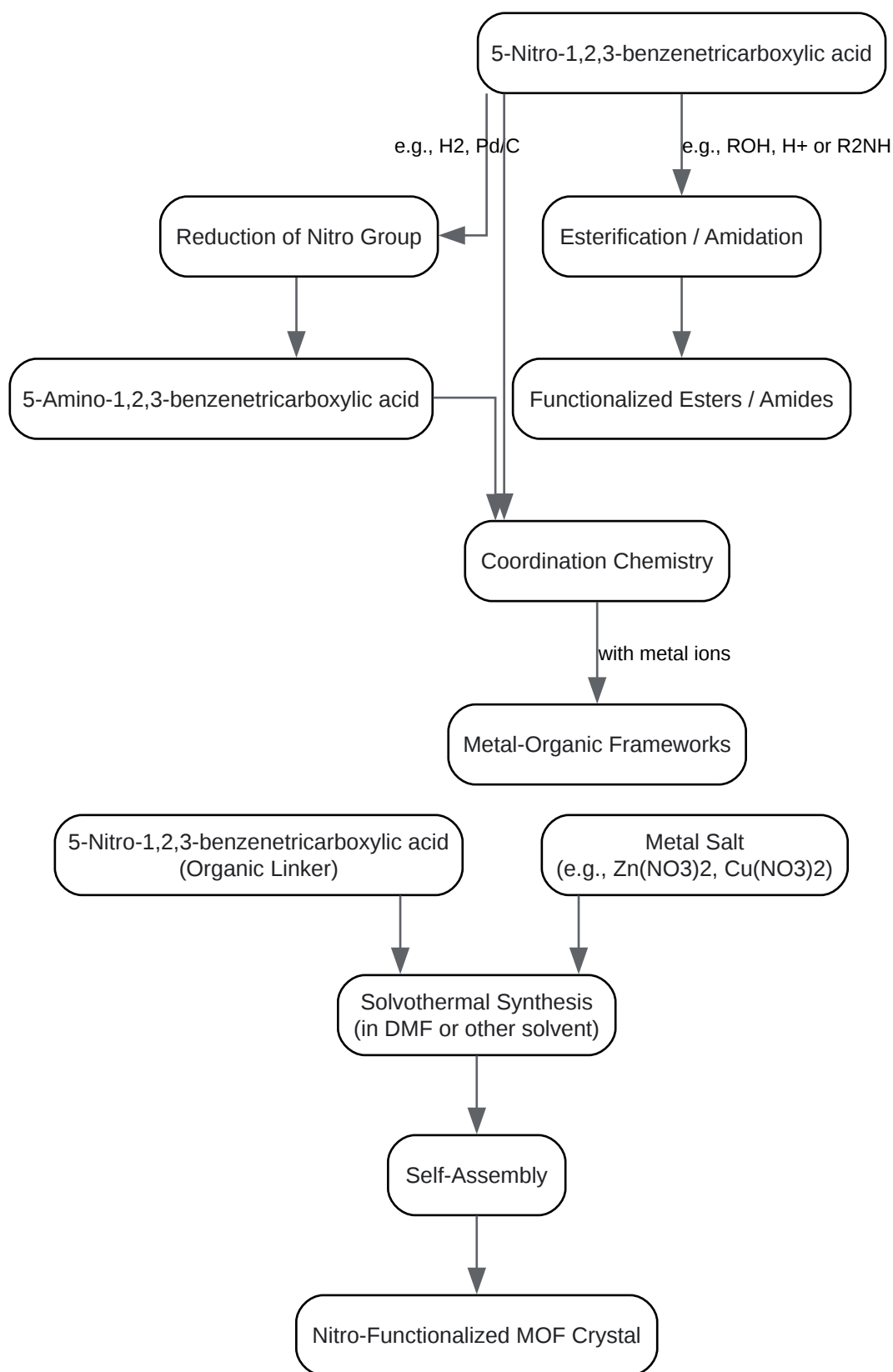
The unique structure of **5-Nitro-1,2,3-benzenetricarboxylic acid**, featuring a trifunctional carboxylic acid core and an electron-withdrawing nitro group, suggests its utility in several areas of chemical synthesis and materials science.

Intermediate in Organic Synthesis

The presence of multiple reactive sites allows **5-Nitro-1,2,3-benzenetricarboxylic acid** to serve as a versatile building block for more complex molecules. The carboxylic acid groups can be converted to esters, amides, or acid chlorides, while the nitro group can be reduced to an amine, which can then undergo a variety of further transformations.

A closely related compound, 5-nitro-1,3-benzenedicarboxylic acid (5-nitroisophthalic acid), is used as a key intermediate in the synthesis of 5-amino-2,4,6-triiodo-1,3-benzenedicarboxylic acid, a precursor for non-ionic X-ray contrast media.[4] This suggests a potential application pathway for **5-Nitro-1,2,3-benzenetricarboxylic acid** in the development of novel imaging agents.

Logical Workflow for Synthesis of Functionalized Derivatives



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